

Purity and specifications of (2-Bromothiophen-3-YL)methanol

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Compound of Interest

Compound Name: (2-Bromothiophen-3-YL)methanol

Cat. No.: B1314068

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An In-depth Technical Guide on the Purity and Specifications of (2-Bromothiophen-3-YL)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the purity, specifications, and analytical methodologies for (2-Bromothiophen-3-YL)methanol (CAS No: 70260-16-1). This compound is a key building block in organic synthesis, particularly in the development of novel pharmaceutical agents and materials. Understanding its chemical and physical properties is crucial for its effective application in research and development.

Chemical and Physical Specifications

(2-Bromothiophen-3-YL)methanol is a substituted thiophene derivative. Its specifications are summarized below, based on data from various chemical suppliers and databases.

Identifier	Value	Source(s)
Chemical Name	(2-Bromothiophen-3- YL)methanol	[1][2]
Synonyms	(2-Bromo-3-thienyl)methanol, 2-Bromothiophene-3-methanol	[1][3]
CAS Number	70260-16-1	[1][2]
Molecular Formula	C ₅ H ₅ BrOS	[1][2]
Molecular Weight	193.06 g/mol	[1][2][3]
MDL Number	MFCD09025881	[2]
Property	Value	Source(s)
Purity	Typically ≥95-98%	[1][4][5]
Appearance	Solid	
Boiling Point	265.5 ± 25.0 °C at 760 mmHg	[3]
Density	1.8 ± 0.1 g/cm ³	[3]
Flash Point	114.4 ± 23.2 °C	[3]
Refractive Index	1.631	[3]
Storage Conditions	Store at 2-8°C in a dark place under an inert atmosphere	[2]

Experimental Protocols

The quality and purity of **(2-Bromothiophen-3-YL)methanol** are typically assessed and achieved through a combination of chromatographic and spectroscopic techniques.

Purification Protocol: Column Chromatography

A common method for purifying thiophene derivatives is column chromatography.

- **Preparation of the Column:** A glass column is packed with silica gel as the stationary phase, slurried in a non-polar solvent like n-hexane.
- **Sample Loading:** The crude **(2-Bromothiophen-3-YL)methanol** is dissolved in a minimal amount of a suitable solvent (e.g., dichloromethane) and loaded onto the top of the silica gel bed.
- **Elution:** The column is eluted with a solvent system, typically a mixture of a non-polar solvent and a slightly more polar solvent. For related compounds, a mixture of dichloromethane (DCM) and n-hexane (e.g., a 2:8 ratio) has been used effectively.^[6] The polarity of the eluent can be gradually increased to facilitate the separation of the desired compound from impurities.
- **Fraction Collection:** Fractions are collected as the solvent passes through the column.
- **Analysis:** The purity of each fraction is checked using Thin Layer Chromatography (TLC). Fractions containing the pure product are combined.
- **Solvent Removal:** The solvent is removed from the combined pure fractions under reduced pressure to yield the purified **(2-Bromothiophen-3-YL)methanol**.
- **Recrystallization:** For further purification, recrystallization from a suitable solvent such as n-hexane or ethanol can be performed.^[6]

Analytical Methods for Quality Control

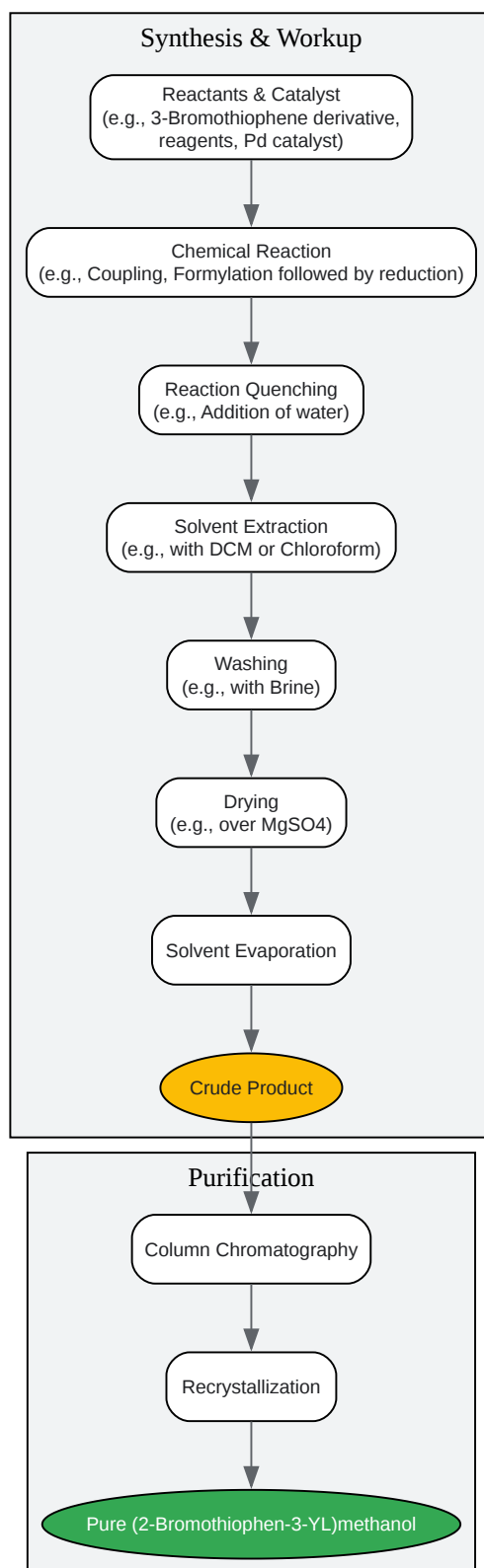
To confirm the identity and purity of **(2-Bromothiophen-3-YL)methanol**, the following analytical methods are standard. Suppliers often provide documentation such as Certificates of Analysis (CoA) with data from these techniques.^{[2][7]}

- **High-Performance Liquid Chromatography (HPLC):** HPLC is used to determine the purity of the compound by separating it from any non-volatile or thermally unstable impurities. A reversed-phase column (e.g., C18) with a mobile phase such as a mixture of acetonitrile and water is commonly employed. The purity is calculated based on the area percentage of the main peak in the chromatogram.

- Gas Chromatography-Mass Spectrometry (GC/MS): This technique is suitable for volatile compounds and provides information on both purity and molecular weight. The sample is vaporized and separated on a GC column, and the eluted components are detected by a mass spectrometer, which confirms the identity of the compound by its mass-to-charge ratio. [\[8\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectroscopy are essential for structural elucidation and confirmation. The chemical shifts, splitting patterns, and integration of the peaks in the NMR spectrum provide a detailed fingerprint of the molecule's structure.
- High-Resolution Mass Spectrometry (HRMS): HRMS provides a highly accurate measurement of the molecular mass of the compound, which can be used to confirm its elemental composition. [\[9\]](#)

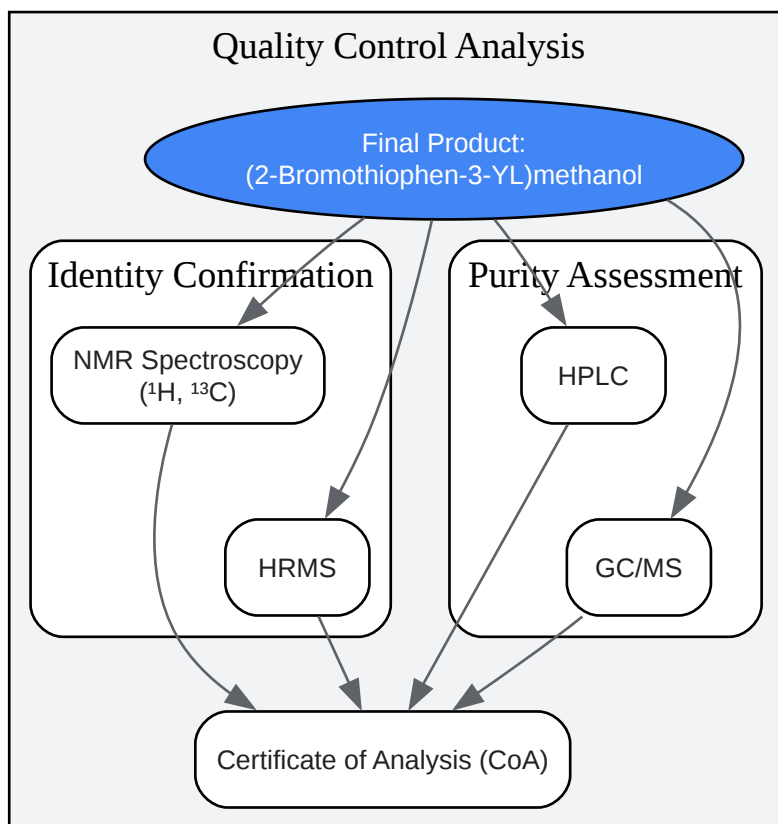
Visualizations: Workflows and Logical Relationships

The following diagrams illustrate common workflows and logical relationships in the synthesis, purification, and application of **(2-Bromothiophen-3-YL)methanol**.



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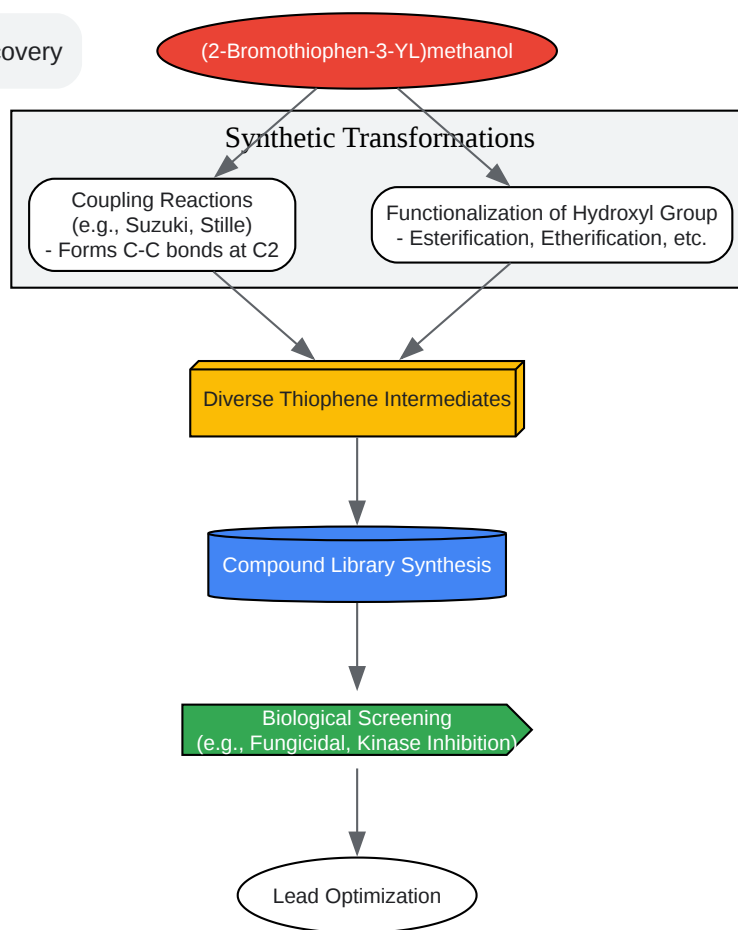
Caption: General experimental workflow for the synthesis and purification of **(2-Bromothiophen-3-YL)methanol**.



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Caption: Logical workflow for the quality control analysis of **(2-Bromothiophen-3-YL)methanol**.

Role as a Building Block in Drug Discovery

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Caption: Role of **(2-Bromothiophen-3-yl)methanol** as a versatile building block in drug discovery pipelines.

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